

Fluo-3 AM: An In-depth Technical Guide for Cellular Calcium Imaging

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Compound of Interest

Compound Name:	Fluo 3-AM
CAS No.:	121714-22-5
Cat. No.:	B056945

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Introduction

Fluo-3 acetoxymethyl (AM) ester is a high-affinity, fluorescent dye widely utilized for the quantitative measurement of intracellular calcium ($[Ca^{2+}]_i$) concentrations.^{[1][2]} As a derivative of Fluo-3, its AM ester form renders the molecule cell-permeant, allowing for passive loading into a wide variety of cell types.^{[1][2]} Once inside the cell, non-specific esterases cleave the AM ester groups, trapping the active, calcium-sensitive Fluo-3 molecule in the cytoplasm.^{[2][3]} Fluo-3 is particularly valued for its large dynamic range, exhibiting a fluorescence intensity increase of over 40-fold upon binding to Ca^{2+} , making it an invaluable tool for studying cellular signaling pathways where calcium is a key second messenger.^{[1][4]} This guide provides a comprehensive overview of Fluo-3 AM, its mechanism of action, key quantitative data, detailed experimental protocols, and its application in studying cellular signaling.

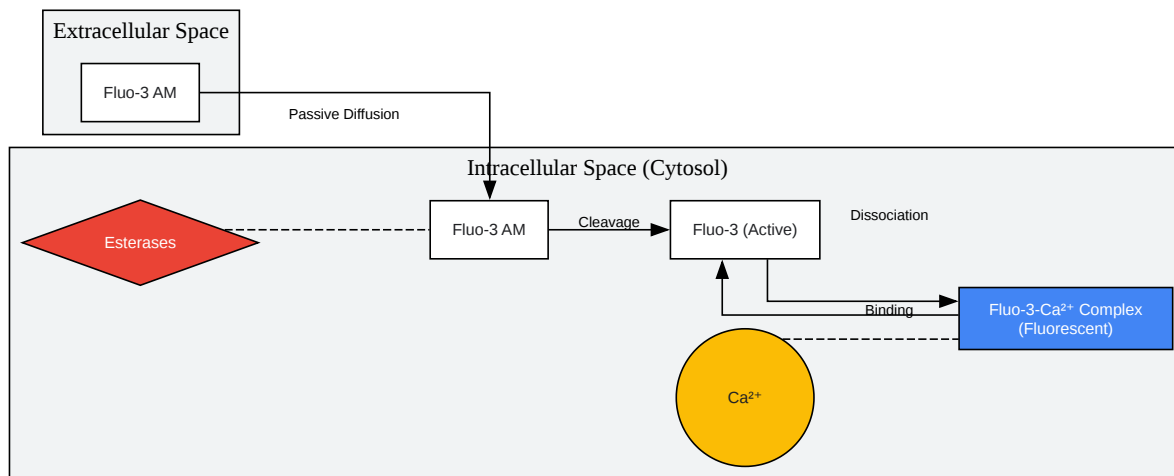
Core Properties and Mechanism of Action

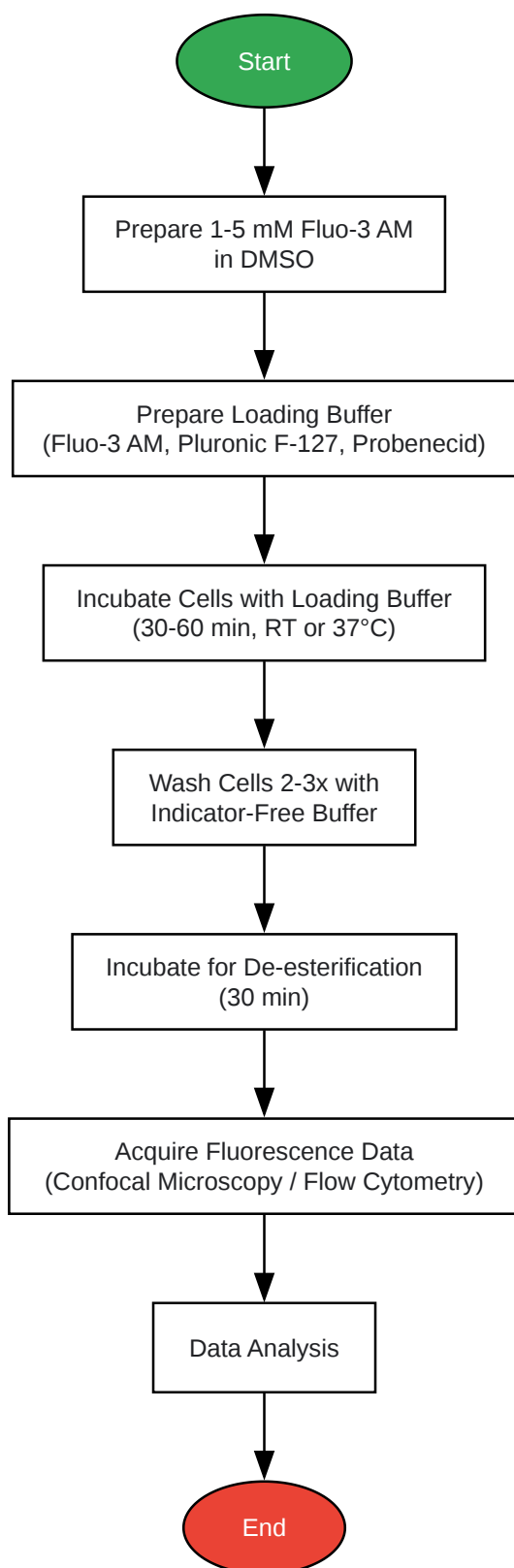
Fluo-3 AM is essentially non-fluorescent in its esterified form and in the absence of calcium.^[1] ^[4] The process of intracellular calcium measurement using Fluo-3 AM can be broken down into

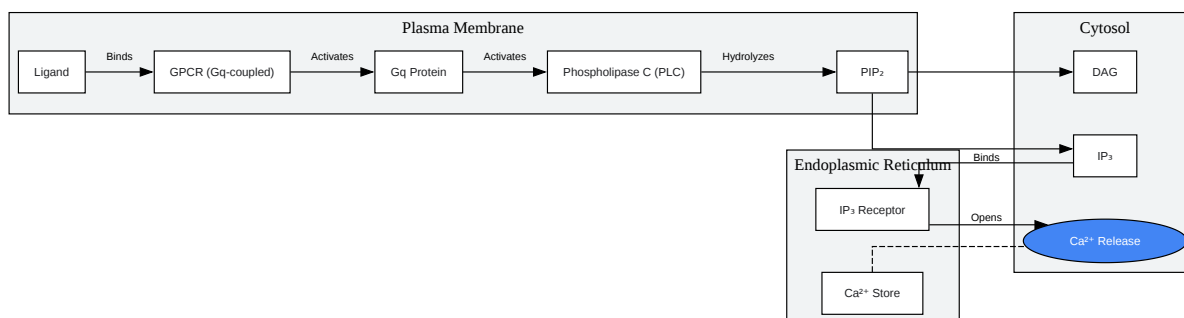
three key steps:

- **Passive Loading:** The lipophilic AM ester groups facilitate the passage of Fluo-3 AM across the cell membrane into the cytosol.[\[2\]](#)
- **Intracellular Activation:** Cytosolic esterases hydrolyze the AM ester groups, yielding the membrane-impermeant, active form of Fluo-3. This process ensures that the indicator is trapped within the cell.[\[2\]](#)[\[3\]](#)
- **Calcium Binding and Fluorescence:** In its active form, Fluo-3 acts as a Ca^{2+} chelator. Upon binding to free intracellular calcium, its fluorescence quantum yield increases dramatically, resulting in a bright green fluorescence upon excitation.[\[3\]](#)[\[5\]](#)

The fluorescence intensity of Fluo-3 is directly proportional to the concentration of intracellular free calcium, allowing for the dynamic monitoring of calcium transients in real-time.







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